

# In-depth Technical Guide: 1,2-Bis(di-tert-butylphosphinomethyl)benzene

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## Compound of Interest

Compound Name: *1,2-Bis(di-tert-butylphosphinomethyl)benzene*

Cat. No.: *B044117*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,2-Bis(di-tert-butylphosphinomethyl)benzene**, a key bidentate phosphine ligand in modern catalysis. The information is presented to be readily accessible for researchers, scientists, and professionals in drug development and other fields of chemical synthesis.

## Core Physical and Chemical Properties

**1,2-Bis(di-tert-butylphosphinomethyl)benzene**, also known as DTBPMB, is a white crystalline solid at room temperature.<sup>[1]</sup> It is an air-sensitive compound that plays a crucial role as a ligand in various metal-catalyzed reactions.<sup>[2][3]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical data for **1,2-Bis(di-tert-butylphosphinomethyl)benzene**.

Property	Value	Source
CAS Number	121954-50-5	[1][4]
Molecular Formula	C <sub>24</sub> H <sub>44</sub> P <sub>2</sub>	[1][4]
Molecular Weight	394.55 g/mol	[1][3]
Melting Point	59-62 °C	[2][3]
Appearance	White crystals or solid	[1]
Solubility	Insoluble in water. Soluble in organic solvents such as ether, chloroform, and carbon tetrachloride. A nickel (II) complex of this ligand was found to be sparingly soluble in chloroform, dichloromethane, tetrachloroethane, and DMF.	
Purity	Typically ≥98.5%	

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of this specific compound are not readily available in the public domain. However, standard laboratory procedures are employed for such measurements:

- **Melting Point:** The melting point is determined using a calibrated melting point apparatus. A small, powdered sample of the crystalline solid is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded.
- **Solubility:** Qualitative solubility is determined by adding a small amount of the compound to a test tube containing the solvent of interest. The mixture is agitated, and the degree of dissolution is observed at a specific temperature. For quantitative solubility, a saturated solution is prepared, and the concentration of the dissolved solute is determined using analytical techniques such as spectroscopy or gravimetric analysis after solvent evaporation.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: While not a physical property in the same vein as melting point, <sup>31</sup>P NMR spectroscopy is a critical technique for characterizing organophosphorus compounds like this ligand. Spectra can be acquired by dissolving the compound in a suitable deuterated solvent and analyzing it in an NMR spectrometer.

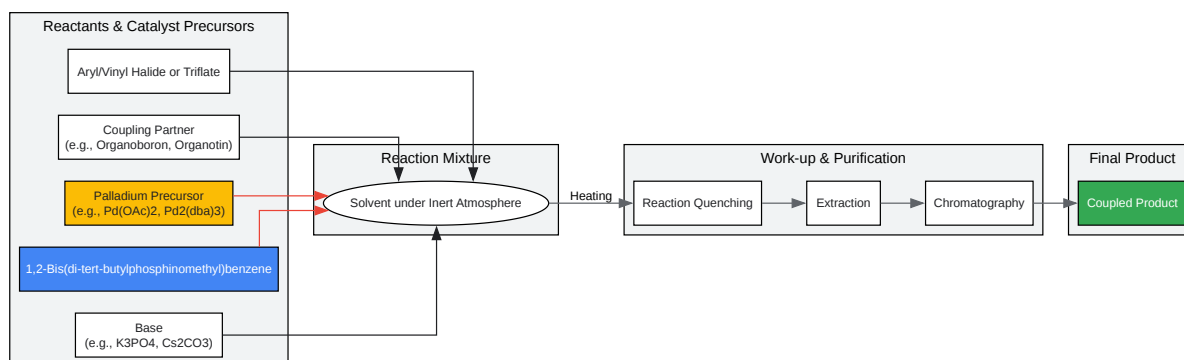
## Applications in Catalysis

**1,2-Bis(di-tert-butylphosphinomethyl)benzene** is a highly effective bidentate phosphine ligand, particularly in palladium-catalyzed cross-coupling reactions.<sup>[5][6]</sup> Its bulky di-tert-butylphosphino groups create a specific steric and electronic environment around the metal center, which is advantageous for various catalytic transformations. These reactions are fundamental in the synthesis of complex organic molecules, including active pharmaceutical ingredients.

The ligand is particularly noted for its application in:

- Buchwald-Hartwig Cross-Coupling Reactions<sup>[5]</sup>
- Suzuki-Miyaura Coupling
- Heck Reaction
- Stille Coupling
- Sonogashira Coupling
- Negishi Coupling
- Hiyama Coupling
- Hydroesterification of alkenes<sup>[5]</sup>
- Methoxycarbonylation of ethene<sup>[5]</sup>

The following diagram illustrates a generalized workflow for a palladium-catalyzed cross-coupling reaction where **1,2-Bis(di-tert-butylphosphinomethyl)benzene** is employed as a ligand.



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## References

- 1. myuchem.com [myuchem.com]
- 2. chemwhat.com [chemwhat.com]
- 3. 1,2-BIS(DI-TERT-BUTYLPHOSPHINOMETHYL)BENZENE One Chongqing Chemdad Co., Ltd [chemdad.com]
- 4. 1,2-Bis(di-tert-butylphosphinomethyl)benzene | C<sub>24</sub>H<sub>44</sub>P<sub>2</sub> | CID 4683191 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1,2-BIS(DI-TERT-BUTYLPHOSPHINOMETHYL)BENZENE | 121954-50-5 [chemicalbook.com]

- 6. Magic of Alpha: The Chemistry of a Remarkable Bidentate Phosphine, 1,2-Bis(di-tert-butylphosphinomethyl)benzene - PubMed [pubmed.ncbi.nlm.nih.gov]
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